

4-Methoxybutan-1-ol chemical properties and structure

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Compound of Interest

Compound Name: **4-Methoxybutan-1-ol**

Cat. No.: **B094083**

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An In-depth Technical Guide on the Core Chemical Properties and Structure of **4-Methoxybutan-1-ol**

This technical guide provides a comprehensive overview of the chemical properties and structure of **4-methoxybutan-1-ol**, tailored for researchers, scientists, and drug development professionals. It includes a detailed summary of its physicochemical properties, structural information, relevant experimental protocols, and a visualization of its synthesis pathway.

Chemical Structure and Identification

4-Methoxybutan-1-ol is a primary alcohol and a methoxy ether. Its structure consists of a four-carbon butane chain with a hydroxyl group at position 1 and a methoxy group at position 4.

Table 1: Structural and Identification Data for **4-Methoxybutan-1-ol**

Identifier	Value
IUPAC Name	4-methoxybutan-1-ol[1]
CAS Number	111-32-0[1][2][3]
Molecular Formula	C ₅ H ₁₂ O ₂ [1][2][3][4]
SMILES	COCCCCO[1]
InChI	InChI=1S/C5H12O2/c1-7-5-3-2-4-6/h6H,2-5H2,1H3[1]
InChIKey	KOVAQMSVARJMPH-UHFFFAOYSA-N[2][3]

Physicochemical Properties

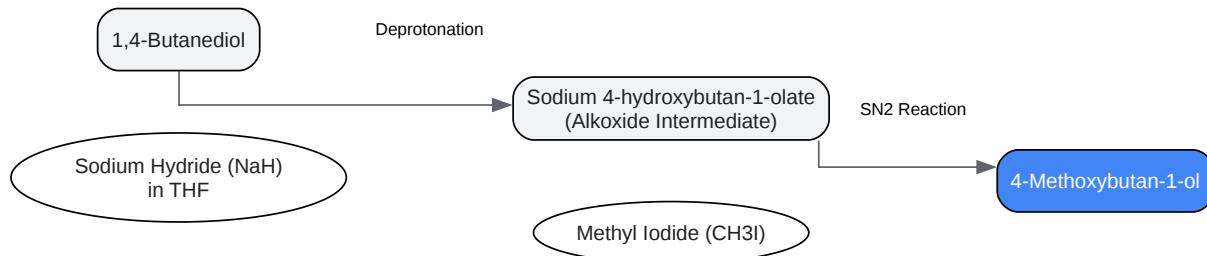
4-Methoxybutan-1-ol is a colorless liquid with a mild, ether-like odor.[4] It is moderately volatile and exhibits good solubility in water and other polar solvents.[5]

Table 2: Quantitative Physicochemical Properties of **4-Methoxybutan-1-ol**

Property	Value
Molecular Weight	104.15 g/mol [1][2][3][4]
Boiling Point	66 °C at 7 mmHg[4]
Density	0.93 g/cm ³ [4]
Flash Point	73 °C (163 °F)[4]
Water Solubility	Slightly soluble[4]
Vapor Pressure	0.618 mmHg at 25 °C[4]
Refractive Index	1.4190-1.4330[4]
pKa	15.08 ± 0.10 (Predicted)[4]

Synthesis Pathway

A common and effective method for the synthesis of **4-methoxybutan-1-ol** is the Williamson ether synthesis. This method involves the reaction of an alkoxide with a primary alkyl halide. In this case, 1,4-butanediol can be selectively monomethylated.



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